

Toxicological Profile of 3,4,5-Tribromophenol: An In-depth Technical Guide

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Compound of Interest

Compound Name: 3,4,5-Tribromophenol

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Disclaimer: This document provides a summary of the available toxicological information for **3,4,5-Tribromophenol**. It is intended for informational purposes for a professional audience and should not be used for diagnostic or treatment purposes. A significant portion of the detailed toxicological data available pertains to the isomer 2,4,6-Tribromophenol. Due to a lack of specific studies on the 3,4,5-isomer, some information from its more studied counterpart is presented for comparative and contextual purposes and should be interpreted with caution.

Introduction

3,4,5-Tribromophenol is a member of the brominated phenol class of compounds. While its isomer, 2,4,6-Tribromophenol, is widely used as a flame retardant, fungicide, and chemical intermediate, specific applications and production volumes of **3,4,5-Tribromophenol** are not as well-documented in publicly available literature. This guide synthesizes the known toxicological data for **3,4,5-Tribromophenol**, highlighting areas where data is sparse and providing detailed information on the closely related 2,4,6-isomer to offer a broader understanding of the potential hazards associated with this class of compounds.

Physicochemical Properties

A fundamental understanding of the physicochemical properties of a compound is essential for predicting its environmental fate, bioavailability, and toxicokinetics.

Property	Value (3,4,5-Tribromophenol)	Value (2,4,6-Tribromophenol)	Reference
CAS Number	116434-90-3	118-79-6	[1]
Molecular Formula	C ₆ H ₃ Br ₃ O	C ₆ H ₃ Br ₃ O	[2]
Molecular Weight	330.80 g/mol	330.80 g/mol	[2]
Appearance	Not specified	White to pink powder/crystals	[3]
Melting Point	Not specified	90-94 °C	
Boiling Point	Not specified	282-290 °C	
Water Solubility	Not specified	71 mg/L (15°C)	[4]
LogP (Octanol/Water Partition Coefficient)	3.6	4.4	[2][3]

Toxicological Data

Comprehensive toxicological data for **3,4,5-Tribromophenol** is limited. The available information primarily consists of hazard classifications. In contrast, extensive studies have been conducted on 2,4,6-Tribromophenol.

Acute Toxicity

Endpoint	Species	Route	Value (3,4,5-Tribromophenol)	Value (2,4,6-Tribromophenol)	Reference
LD50	Rat	Oral	Harmful if swallowed (GHS Category 4)	1,486 - 5,012 mg/kg	[2] [5] [6]
LD50	Rat	Dermal	Harmful in contact with skin (GHS Category 4)	> 2,000 mg/kg	[2] [5]
LC50	Rat	Inhalation	Harmful if inhaled (GHS Category 4)	> 50 mg/L (4h)	[2] [6]
EC50 (48h)	Daphnia magna	-	Not available	0.26 - 1.57 mg/L	[5] [7]
EC50 (96h)	Scenedesmus quadricauda	-	Not available	2.67 mg/L	[7]

Repeated Dose Toxicity

No specific repeated dose toxicity studies for **3,4,5-Tribromophenol** were identified.

For 2,4,6-Tribromophenol, a combined repeated dose and reproductive/developmental toxicity screening test in rats identified a NOAEL of 100 mg/kg/day based on salivation and increased creatinine at higher doses.[\[8\]](#)

Genotoxicity and Carcinogenicity

There is no available data on the genotoxicity or carcinogenicity of **3,4,5-Tribromophenol**.

For 2,4,6-Tribromophenol, in vitro bacterial gene mutation assays were negative.[\[5\]](#) However, an in vitro chromosomal aberration test was positive.[\[5\]](#) An in vivo micronucleus assay was

negative.[5] No long-term carcinogenicity studies in animals were identified.[7]

Reproductive and Developmental Toxicity

No specific reproductive or developmental toxicity studies for **3,4,5-Tribromophenol** were found.

For 2,4,6-Tribromophenol, a screening study in rats established a NOAEL of 300 mg/kg/day for reproductive/developmental toxicity, with reduced neonatal viability and body weight observed at 1,000 mg/kg/day.[8] Chronic exposure in zebrafish has been shown to impair reproduction by altering steroid hormone levels and gene expression.[9]

Mechanisms of Toxicity & Signaling Pathways

The precise mechanisms of toxicity for **3,4,5-Tribromophenol** have not been elucidated. However, studies on the 2,4,6-isomer suggest potential pathways that may be relevant.

2,4,6-Tribromophenol is suggested to exert its toxic effects through several mechanisms, including:

- **Endocrine Disruption:** It has been shown to interfere with the endocrine system. In zebrafish, it alters plasma testosterone and estradiol levels and modulates the expression of steroidogenic genes.[10]
- **Neurotoxicity:** In vitro studies using human neuroblastoma cells (SH-SY5Y) have shown that 2,4,6-tribromophenol can induce cell differentiation, inhibit cell growth, and increase acetylcholinesterase activity, suggesting a potential for neurotoxic effects.[11]
- **Induction of Apoptosis:** In human peripheral blood mononuclear cells (PBMCs), 2,4,6-tribromophenol has been demonstrated to induce apoptosis, primarily through the mitochondrial (intrinsic) pathway. This is characterized by changes in mitochondrial membrane potential and the activation of caspases.[8]

The following diagram illustrates a potential logical flow for the induction of apoptosis by 2,4,6-Tribromophenol based on in vitro studies.



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Fig. 1: Proposed intrinsic apoptosis pathway induced by 2,4,6-TBP.

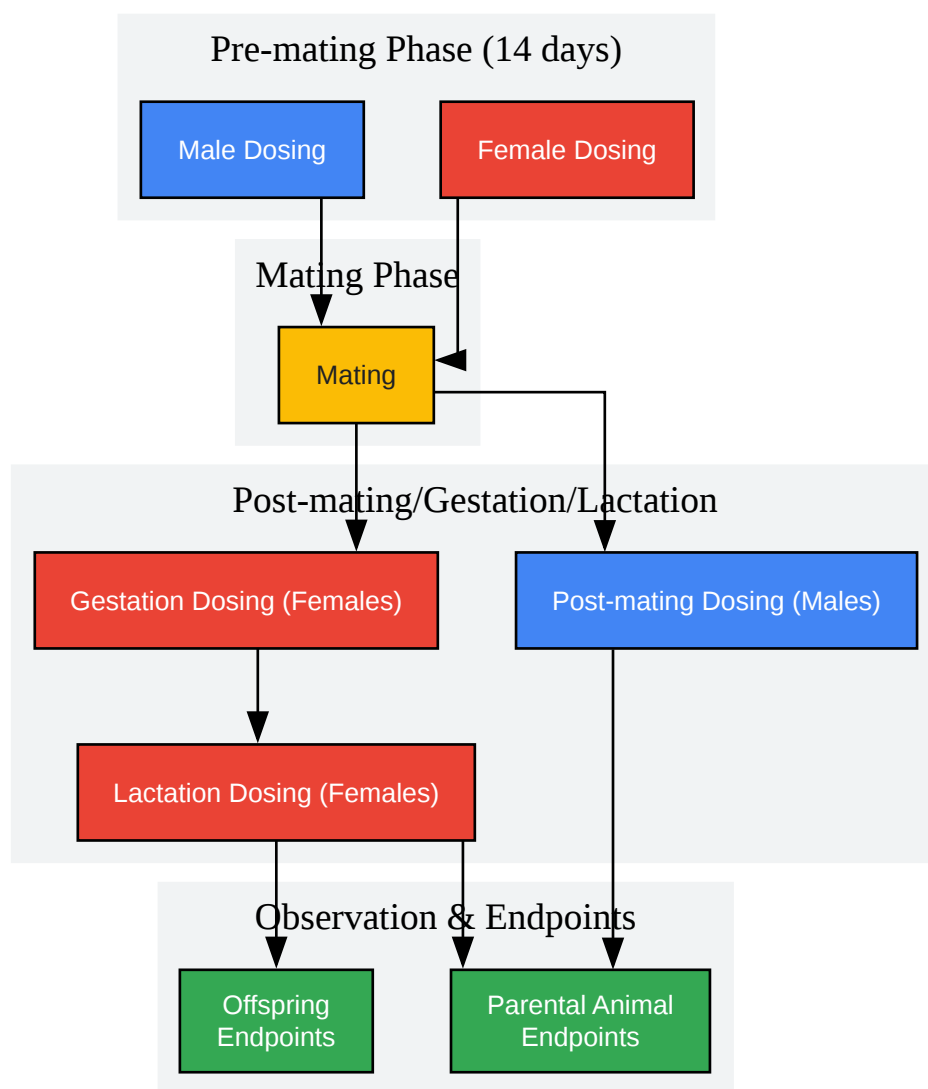
Experimental Protocols

Detailed experimental protocols for toxicological studies on **3,4,5-Tribromophenol** are not available in the reviewed literature. The following are representative protocols for key studies conducted on 2,4,6-Tribromophenol.

OECD TG 422: Combined Repeated Dose Toxicity Study with the Reproduction/Developmental Toxicity Screening Test

- Test Species: Sprague-Dawley rats.
- Administration: Gavage.
- Dosage Levels: 0 (vehicle), 100, 300, and 1,000 mg/kg/day.
- Duration: Males were dosed for 42 days (14 days pre-mating, mating period, and 14 days post-mating). Females were dosed for 14 days pre-mating, during mating, gestation, and up to day 4 of lactation.
- Parental Parameters Monitored: Clinical signs, body weight, food consumption, estrous cycles, copulation, fertility, gestation duration, parturition, organ weights, hematology, and clinical chemistry.
- Offspring Parameters Monitored: Viability, number of pups, body weight, and clinical signs.
- Reference:[8]

The workflow for this type of study can be visualized as follows:



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Fig. 2: Workflow for OECD TG 422 Study.

In Vitro Apoptosis Assay in Human Peripheral Blood Mononuclear Cells (PBMCs)

- Test System: Human PBMCs isolated from leukocyte-platelet buffy coats.
- Test Compounds: 2,4,6-Tribromophenol.
- Concentrations: Ranging from 0.01 to 50 µg/mL.

- Incubation Time: 24 hours.
- Endpoints Measured:
 - Phosphatidylserine exposure (Annexin V staining).
 - Mitochondrial membrane potential.
 - Cytosolic calcium ion levels.
 - Caspase-8, -9, and -3 activation.
 - Poly (ADP-ribose) polymerase-1 (PARP-1) cleavage.
 - DNA fragmentation and chromatin condensation.
- Reference:[8]

Summary and Conclusion

The toxicological profile of **3,4,5-Tribromophenol** is largely incomplete, with available data limited to GHS hazard classifications indicating potential for acute toxicity upon ingestion, dermal contact, and inhalation, as well as skin and eye irritation and respiratory sensitization.[1] [2] There is a critical lack of quantitative data from in vivo and in vitro studies on its repeated dose toxicity, genotoxicity, carcinogenicity, and reproductive and developmental effects.

In contrast, the isomer 2,4,6-Tribromophenol has undergone more extensive toxicological evaluation. It exhibits moderate acute toxicity and has been shown to be an endocrine disruptor and a potential neurotoxin and inducer of apoptosis. While this information provides a valuable reference point for the potential hazards of brominated phenols, it is crucial to emphasize that direct extrapolation of these findings to **3,4,5-Tribromophenol** is not scientifically valid without specific studies on this isomer.

For professionals in research, drug development, and chemical safety, the significant data gaps for **3,4,5-Tribromophenol** underscore the need for further investigation to adequately characterize its toxicological profile and potential risks to human health and the environment. Any handling or research involving this compound should proceed with caution, adhering to the safety information provided in the available Safety Data Sheets.

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References

- 1. [accustandard.com](https://www.accustandard.com) [[accustandard.com](https://www.accustandard.com)]
- 2. 3,4,5-Tribromophenol | C₆H₃Br₃O | CID 32929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Oral exposure of adult zebrafish (Danio rerio) to 2,4,6-tribromophenol affects reproduction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 6. repository.royalholloway.ac.uk [repository.royalholloway.ac.uk]
- 7. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 8. 3,4,5-Tribromophenol | C₆H₃Br₃O | CID 32929 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. 2,4,6-Tribromophenol Disposition and Kinetics in Rodents: Effects of Dose, Route, Sex, and Species - PMC [pmc.ncbi.nlm.nih.gov]
- 10. institut-ecocitoyen.fr [institut-ecocitoyen.fr]
- 11. Tribromophenol induces the differentiation of SH-SY5Y human neuroblastoma cells in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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